

# Safety and handling of (S)-tert-butyl 3-hydroxybutanoate

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## Compound of Interest

Compound Name: (S)-tert-butyl 3-hydroxybutanoate

Cat. No.: B1311638

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An In-Depth Technical Guide to the Safety and Handling of **(S)-tert-butyl 3-hydroxybutanoate**

## Introduction

**(S)-tert-butyl 3-hydroxybutanoate** is a valuable chiral building block utilized in the asymmetric synthesis of various fine chemicals and pharmaceuticals. Its stereochemical purity and functional groups make it a key intermediate in the production of bioactive molecules. For researchers, scientists, and drug development professionals, a comprehensive understanding of its safety profile and proper handling procedures is paramount to ensure a safe laboratory environment and prevent accidental exposure. This guide provides an in-depth overview of the safety and handling requirements for **(S)-tert-butyl 3-hydroxybutanoate**, incorporating quantitative data, detailed protocols, and procedural workflows.

## Chemical and Physical Properties

This section outlines the key physical and chemical properties of tert-butyl 3-hydroxybutanoate. Note that safety data is often reported for the racemic mixture (CAS 90435-23-7), which is generally applicable to the (S)-enantiomer (CAS 82578-45-8).

| Property            | Value  |
|---------------------|--|
| Chemical Name       | (+)-tert-Butyl (S)-3-hydroxybutyrate[1][2]                           |
| CAS Number          | 82578-45-8 ((S)-enantiomer)[1]; 90435-23-7 (unspecified)[2][3][4][5] |
| Molecular Formula   | C <sub>8</sub> H <sub>16</sub> O <sub>3</sub> [3][4][5]              |
| Molecular Weight    | 160.21 g/mol [3][4][5]   |
| Appearance          | Colorless to light yellow liquid                                     |
| Density             | 0.960 g/mL at 20 °C[1]   |
| Storage Temperature | 2-8°C[4]   |

## Hazard Identification and Classification

According to the Globally Harmonized System (GHS), tert-butyl 3-hydroxybutanoate is classified as an irritant. Adherence to precautionary statements is crucial for safe handling.

| GHS Classification       | Information  |
|--------------------------|--|
| Pictogram                |  alt text   |
| Signal Word              | Warning[3][4][6]   |
| Hazard Statements        | H315: Causes skin irritation[3]. H319: Causes serious eye irritation[3][6]. H335: May cause respiratory irritation[3].               |
| Precautionary Statements | P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364, P403+P233, P405, P501[3]. |

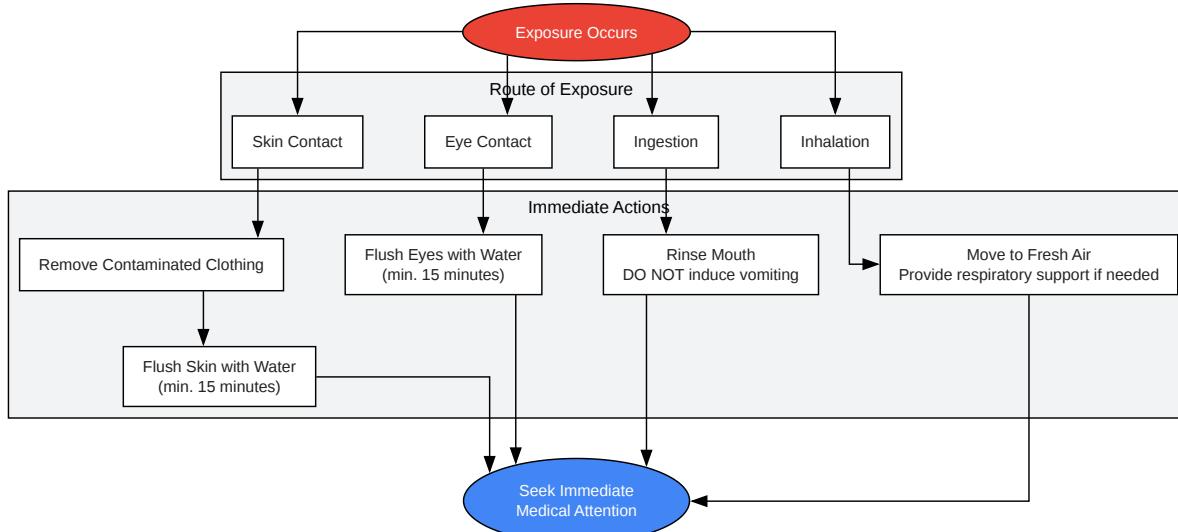
## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure. The following protocols should be clearly posted and understood by all personnel handling the substance.

Experimental Protocol for First Aid Response:

- General Advice: In all cases of exposure, move the affected person from the dangerous area. Show the safety data sheet to the attending physician.[7]
- Inhalation:
  - Immediately move the individual to fresh air.
  - If breathing is difficult, administer oxygen.
  - If the individual is not breathing, provide artificial respiration, avoiding mouth-to-mouth resuscitation.
  - Seek immediate medical attention.[6]
- Skin Contact:
  - Immediately remove all contaminated clothing, shoes, and jewelry.[8]
  - Flush the affected skin with copious amounts of flowing water for at least 15 minutes.[8][9]
  - Wash the area with mild soap and warm water.
  - If irritation persists, seek medical attention.[6]
- Eye Contact:
  - Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure the entire surface is rinsed.[8][10]
  - Remove contact lenses if present and easy to do so.
  - Seek immediate medical attention from an ophthalmologist.[10]
- Ingestion:

- Rinse the mouth thoroughly with water.
- DO NOT induce vomiting.[\[7\]](#)
- Never give anything by mouth to an unconscious person.[\[7\]](#)
- Call a physician or poison control center immediately.[\[6\]](#)



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First Aid Response Workflow

## Firefighting Measures

While not highly flammable, this compound is a combustible liquid.

- Suitable Extinguishing Media: Use "alcohol" foam, dry chemical, or carbon dioxide for small fires. For large fires, apply water spray or mist.[6][7]
- Specific Hazards: Combustion may produce carbon oxides (CO, CO<sub>2</sub>). Vapors can accumulate in low areas and may form explosive mixtures with air.[7][11]
- Protective Actions for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear. Use water spray to cool unopened containers.[6][7]

## Accidental Release Measures (Spill Response)

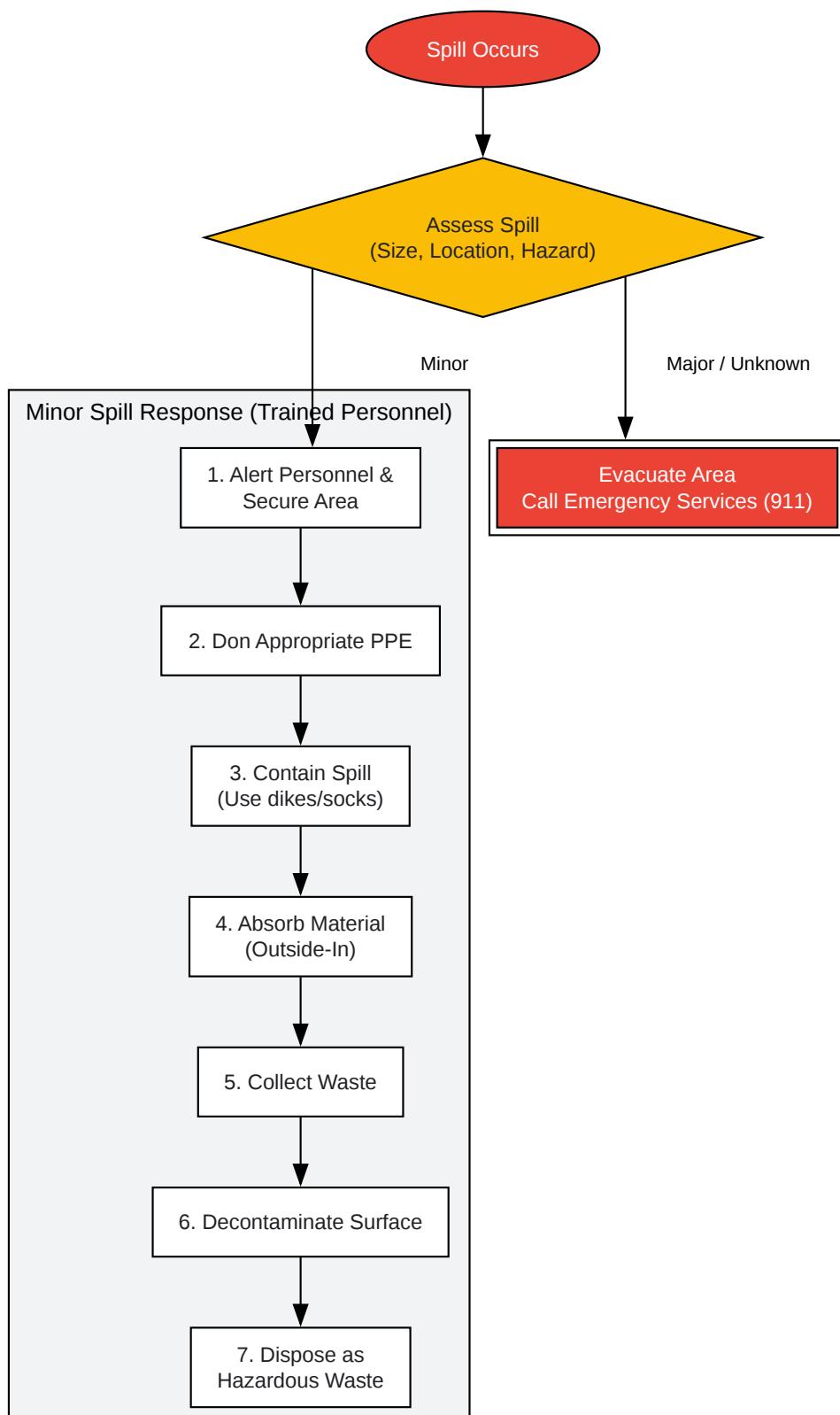
A prompt and safe response to spills is essential to prevent exposure and environmental contamination.

**Experimental Protocol for Minor Spill Cleanup:** This protocol applies to small spills (generally <1 liter) that do not pose a significant fire or inhalation hazard and can be managed by trained laboratory personnel.

- Alert & Evacuate: Immediately alert personnel in the vicinity and evacuate non-essential individuals from the spill area.[10][12]
- Ventilate: Ensure the area is well-ventilated. If ventilation is inadequate, do not attempt cleanup; call for emergency response.[10]
- Don PPE: At a minimum, wear a lab coat, chemical-resistant gloves (e.g., nitrile), and splash goggles.[10]
- Contain Spill: Confine the spill to a small area. Use absorbent materials like spill socks or pads to create a dike around the spill's outer edges.[12][13]
- Absorb Spill: Cover the spill with an inert absorbent material (e.g., vermiculite, dry sand, or commercial sorbent pads), working from the outside in to prevent splashing.[10][12]
- Collect Residue: Carefully scoop the absorbed material and place it into a clearly labeled, compatible, and sealable waste container (e.g., a heavy-duty plastic bag or pail).[10][12]
- Decontaminate Area: Clean the spill surface with soap and water.[9]

- Dispose of Waste: Dispose of the sealed container and any contaminated PPE as hazardous waste according to institutional and local regulations.[12]
- Report: Report the spill to the laboratory supervisor.[12]

For large spills or spills of unknown nature, evacuate the area, close the doors, and call emergency services immediately.[10]



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### Spill Response Protocol

## Handling and Storage

Adherence to proper handling and storage protocols minimizes the risk of exposure and maintains chemical integrity.

Protocol for Safe Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[6]
- Avoid all contact with skin and eyes and prevent inhalation of vapors or mists.[6][14]
- Wear appropriate personal protective equipment (see Section 7).
- Use non-sparking tools and take measures to prevent electrostatic discharge.[6]
- Keep containers tightly closed when not in use.
- Wash hands thoroughly after handling.[15]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[15]

Protocol for Safe Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.[6][14]
- The recommended storage temperature is between 2-8°C.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases. [11][14]
- Ensure that storage areas have adequate secondary containment to manage potential leaks.

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are the primary methods for protecting laboratory personnel.

- Engineering Controls: Operations should be conducted in a well-ventilated laboratory, ideally within a chemical fume hood, to keep airborne concentrations low.[6] Safety showers and

eyewash stations must be readily accessible.[11]

- Personal Protective Equipment (PPE):

| Protection Type | Specification   |
|-----------------|---|
| Eye/Face        | Wear tightly fitting safety goggles with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[6]   |
| Skin            | Handle with chemical-impermeable gloves (e.g., nitrile, neoprene). Wear a lab coat or impervious clothing to prevent skin contact.[6][16]   |
| Respiratory     | If engineering controls are insufficient or during emergency situations, use a full-face respirator with an appropriate organic vapor cartridge. Respirator use must comply with institutional programs.[6] |

## Stability and Reactivity

Understanding the chemical's stability and reactivity is key to preventing hazardous reactions.

| Parameter               | Description  |
|-------------------------|--|
| Reactivity              | No specific reactivity data is available, but like many esters, it may react with strong acids, bases, or oxidizing agents. <a href="#">[7]</a>  |
| Chemical Stability      | Stable under recommended storage conditions.<br><a href="#">[7]</a>  |
| Conditions to Avoid     | Heat, sparks, open flames, and other sources of ignition. <a href="#">[11]</a> <a href="#">[14]</a>  |
| Incompatible Materials  | Strong oxidizing agents, strong acids, and strong bases. <a href="#">[11]</a> <a href="#">[14]</a>   |
| Hazardous Decomposition | Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide. <a href="#">[14]</a> |

## Toxicological and Ecological Information

- Toxicological Information: Specific quantitative toxicological data (e.g., LD50, LC50) for **(S)-tert-butyl 3-hydroxybutanoate** is largely unavailable in the reviewed literature.[\[6\]](#)[\[7\]](#)[\[14\]](#) It is classified as causing skin, eye, and respiratory irritation based on GHS notifications.[\[3\]](#) The toxicological properties have not been thoroughly investigated, and the substance should be handled as potentially hazardous.[\[7\]](#)
- Ecological Information: There is no available data on the ecotoxicity of this substance, including its effects on fish, daphnia, or algae.[\[6\]](#) To prevent environmental contamination, it should not be allowed to enter drains or waterways.[\[6\]](#)[\[7\]](#)

### Conclusion

**(S)-tert-butyl 3-hydroxybutanoate** is a chemical that presents moderate hazards, primarily as a skin, eye, and respiratory irritant. A thorough understanding of and adherence to the safety protocols outlined in this guide are essential for its safe use in research and development. By implementing proper engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergency situations like spills or exposures, researchers

can minimize risks and maintain a safe working environment. The absence of comprehensive toxicological data underscores the need to handle this compound with a high degree of caution at all times.

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